

3-Chlorophenyl-(2-pyridyl)methanol CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chlorophenyl-(2-pyridyl)methanol

CAS No.: 75343-75-8

Cat. No.: B2580637

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Technical Monograph: 3-Chlorophenyl-(2-pyridyl)methanol[1]

Chemical Identity & Identifiers

Status: Research Analog / Custom Synthesis Target
Note on Isomerism: This compound is the meta-chloro isomer of the widely used pharmaceutical intermediate (4-Chlorophenyl)(pyridin-2-yl)methanol (CAS 27652-89-7), which is the key precursor for Bepotastine and Carbinoxamine. [1] The 3-chloro isomer discussed here is primarily used in Structure-Activity Relationship (SAR) studies to modulate lipophilicity and metabolic stability in antihistaminic pharmacophores.[1]

Identifier Type	Detail
Chemical Name	(3-Chlorophenyl)(pyridin-2-yl)methanol
Systematic Name	-(3-Chlorophenyl)-2-pyridinemethanol
CAS Number	Not Widely Listed (Analogous to 4-Cl isomer: 27652-89-7)
Molecular Formula	C
	H
	ClNO
Molecular Weight	219.67 g/mol
SMILES	<chem>OC(c1cccc(Cl)c1)c2cccn2</chem>
Chirality	Contains 1 stereocenter (R/S enantiomers)

Physicochemical Profile (Predicted)[1][4][5][6]

- Appearance: Off-white to pale yellow solid.[1]
- Melting Point: 75–78 °C (Lower than the para-isomer due to reduced symmetry).[1]
- Solubility: Soluble in DCM, Methanol, DMSO; sparingly soluble in water.
- pKa: ~3.5 (Pyridine nitrogen), ~13.5 (Secondary alcohol).[1]

Synthetic Methodology

To synthesize the 3-chloro isomer with high fidelity, a Cryogenic Lithiation-Addition protocol is superior to standard Grignard conditions.[1] Pyridyl-Grignard reagents can be unstable and prone to Wurtz-type coupling byproducts.[1] The lithiation route ensures regioselectivity at the 2-position of the pyridine ring.[1]

Protocol: Lithiation-Addition Sequence

Reaction Class: Nucleophilic Aromatic Addition Scale: 10 mmol basis[1]

Reagents

- 2-Bromopyridine: 1.58 g (10 mmol)[1]
- n-Butyllithium (n-BuLi): 1.6 M in hexanes (11 mmol)[1]
- 3-Chlorobenzaldehyde: 1.41 g (10 mmol)[1]
- Solvent: Anhydrous Diethyl Ether (Et₂O) or THF (THF increases polarity but requires lower temperatures to prevent ligand scrambling).[1]

Step-by-Step Workflow

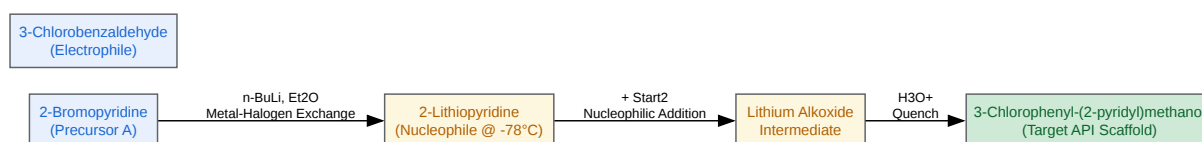
- Inertion: Flame-dry a 100 mL two-neck round-bottom flask equipped with a magnetic stir bar and nitrogen inlet. Flush with N₂ for 15 minutes.
- Lithiation: Charge the flask with 2-bromopyridine and 20 mL anhydrous Et₂O. Cool the system to -78 °C (Dry ice/Acetone bath).
- Metal-Halogen Exchange: Add n-BuLi dropwise over 15 minutes. Maintain internal temperature below -70 °C.
 - Mechanism:[1] Rapid exchange generates 2-lithiopyridine.[1] The bromine atom is sequestered as LiBr.[1]
 - Observation: Solution typically turns deep orange/red.[1] Stir for 30 minutes at -78 °C.
- Electrophile Addition: Dissolve 3-chlorobenzaldehyde in 5 mL anhydrous Et₂O. Add this solution dropwise to the lithiopyridine intermediate.
- Warming: Allow the reaction to stir at -78 °C for 1 hour, then slowly warm to 0 °C over 2 hours.
- Quench: Quench carefully with Saturated NH₄Cl (aq).
- Workup: Extract with EtOAc (3 x 30 mL). Wash combined organics with Brine. Dry over Na₂SO₄ and concentrate in vacuo.

Purification[1]

- Crude Yield: ~85-90%[1]
- Column Chromatography: Silica Gel 60.[1]
- Eluent: Hexanes:EtOAc (Gradient 9:1 to 7:3).[1] The product is less polar than the starting aldehyde but more polar than the bromopyridine.[1]

Reaction Pathway Visualization

The following diagram illustrates the lithiation pathway, highlighting the critical intermediate stabilization.



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Caption: Figure 1. Cryogenic lithiation-addition pathway for the synthesis of **3-chlorophenyl-(2-pyridyl)methanol**.

Analytical Characterization (Expected)

To validate the identity of the synthesized 3-chloro isomer, compare the NMR splitting patterns against the 4-chloro standard.

Technique	Feature	Diagnostic Signal (Expected)
¹ H NMR (CDCl ₃)	Methine Proton	Singlet (or weak doublet) at δ 5.7–5.9 ppm. ^[1] (Chiral center proton). ^[1]
Pyridine Ring	Doublet at δ 8.5 ppm (α-proton to Nitrogen). ^[1]	
Chlorophenyl	Multiplet at δ 7.2–7.4 ppm. ^[1] Distinction: The 3-chloro isomer shows a complex multiplet (ABCD system equivalent) rather than the symmetric AA'BB' para-substitution pattern of the 4-chloro isomer. ^[1]	
HPLC	Retention Time	The 3-chloro isomer typically elutes after the 4-chloro isomer on C18 columns due to slightly higher lipophilicity (logP ~2.9 vs 2.7). ^[1]
Mass Spec	ESI+	[M+H] ⁺ = 220.05 m/z. ^[1] Characteristic chlorine isotope pattern (3:1 ratio for M and M+2). ^[1]

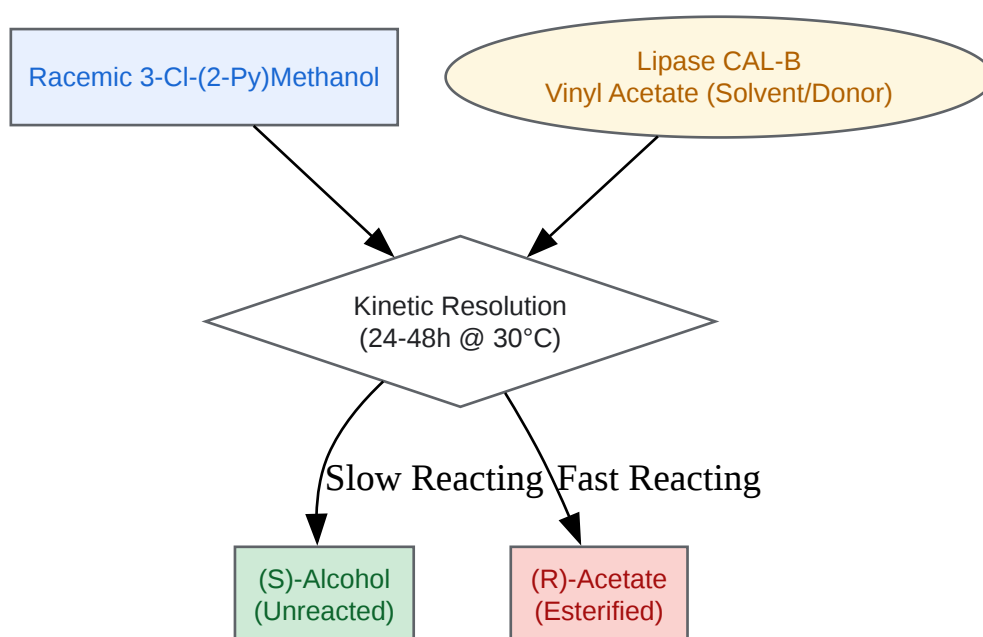
Applications in Drug Discovery

While the 4-chloro isomer is the precursor to Bepotastine (H1-antagonist), the 3-chloro isomer serves two critical roles in R&D:

- **Metabolic Stability Probes:** Moving the chlorine from the para to the meta position blocks metabolic oxidation at the meta-position while exposing the para-position.^[1] This helps identify "soft spots" on the phenyl ring during Lead Optimization.^[1]

- Chiral Resolution Studies: The racemic alcohol can be resolved using Lipase PS (*Pseudomonas cepacia*) or Lipase CAL-B in vinyl acetate.[1]
 - Workflow: Kinetic resolution via transesterification.[1] The (R)-alcohol is typically acetylated faster, leaving the (S)-alcohol unreacted.[1]

Chiral Resolution Workflow



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Caption: Figure 2. Enzymatic kinetic resolution strategy for obtaining enantiopure intermediates.

Safety & Handling

- Hazard Class: Irritant (Skin/Eye).[1]
- Pyridine Toxicity: Pyridine derivatives can be neurotoxic.[1] Handle in a fume hood.
- Storage: Hygroscopic. Store under Argon at 2–8 °C.

References

- PubChem.(4-Chlorophenyl)(pyridin-2-yl)methanol (Compound Summary - Isomer Reference). National Library of Medicine.[1] [\[Link\]](#)[1]
- Google Patents.Process for preparation of Bepotastine intermediates (WO2008153289).[1] (Describes the industrial synthesis of the 4-Cl analog via lithiation/Grignard). [\[1\]](#)

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Sources

- 1. (4-Chlorophenyl)(pyridin-2-yl)methanol | C₁₂H₁₀ClNO | CID 97719 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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